

Application Notes and Protocols: N(Hydroxymethyl)nicotinamide Stock Solutions

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Compound of Interest

Compound Name: N-(Hydroxymethyl)nicotinamide

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and application of **N-(Hydroxymethyl)nicotinamide** stock solutions for research purposes.

Introduction

N-(Hydroxymethyl)nicotinamide is a derivative of nicotinamide (a form of vitamin B3) and is recognized for its potential as an antimicrobial agent.[1][2] Its biological activities are thought to be linked to its structural similarity to nicotinamide, which is a precursor to the essential coenzyme nicotinamide adenine dinucleotide (NAD+).[3][4] NAD+ is a critical component in cellular metabolism, DNA repair, and cell signaling.[3][4] **N-(Hydroxymethyl)nicotinamide** may influence cellular processes by interacting with enzymes like sirtuins, modulating oxidative stress, and participating in DNA repair pathways.[3]

Physicochemical Properties and Solubility

Proper preparation of stock solutions requires an understanding of the physicochemical properties of **N-(Hydroxymethyl)nicotinamide**.



Property	Value	Source
Molecular Formula	C7H8N2O2	[1][5]
Molecular Weight	152.15 g/mol	[1][5]
Appearance	White solid/crystalline powder	[6][7]
Melting Point	152-154 °C	
Solubility (DMSO)	55 mg/mL (361.49 mM)[6] to 100 mg/mL (657.25 mM)[1]	[1][6]
Solubility (Water)	Soluble	[7][8]
Storage (Solid)	-20°C	[1][9]
Storage (in Solvent)	-20°C for up to 1 month; -80°C for up to 6 months	[1][10]

Experimental Protocols Preparation of a 100 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution in Dimethyl Sulfoxide (DMSO), a common solvent for in vitro studies.

Materials:

- N-(Hydroxymethyl)nicotinamide powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional, but recommended)[1][6]

Procedure:



- Calculate the required mass: To prepare 1 mL of a 100 mM stock solution, calculate the mass of N-(Hydroxymethyl)nicotinamide needed using the following formula: Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000 Mass (mg) = 100 mM x 1 mL x 152.15 g/mol / 1000 = 15.215 mg
- Weigh the compound: Carefully weigh out 15.215 mg of N-(Hydroxymethyl)nicotinamide powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the powder.
- Dissolve the compound: Vortex the tube vigorously until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.[1] Gentle warming to 37°C can also help increase solubility.[1]
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[1][10] Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months). [1][10]

Preparation of a 10 mM Working Solution for Cell Culture

This protocol details the dilution of the DMSO stock solution for use in cell-based assays.

Materials:

- 100 mM N-(Hydroxymethyl)nicotinamide stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile serological pipettes and pipette tips

Procedure:

 Thaw the stock solution: Thaw a single aliquot of the 100 mM stock solution at room temperature.



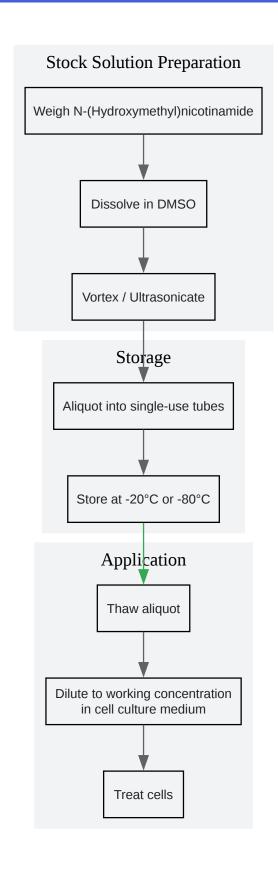
- Calculate the dilution: To prepare a 10 mM working solution, you will need to dilute the 100 mM stock solution 1:10 in cell culture medium. For example, to prepare 1 mL of a 10 mM working solution, add 100 μL of the 100 mM stock solution to 900 μL of sterile cell culture medium.
- Mix thoroughly: Gently mix the solution by pipetting up and down. Avoid vigorous vortexing which can cause shearing of media components.
- Immediate use: It is recommended to prepare the working solution fresh for each experiment.

Note on Solvent Concentration: When treating cells, ensure the final concentration of DMSO in the culture medium is non-toxic (typically <0.5%).

Diagrams

Experimental Workflow for Stock Solution Preparation and Use





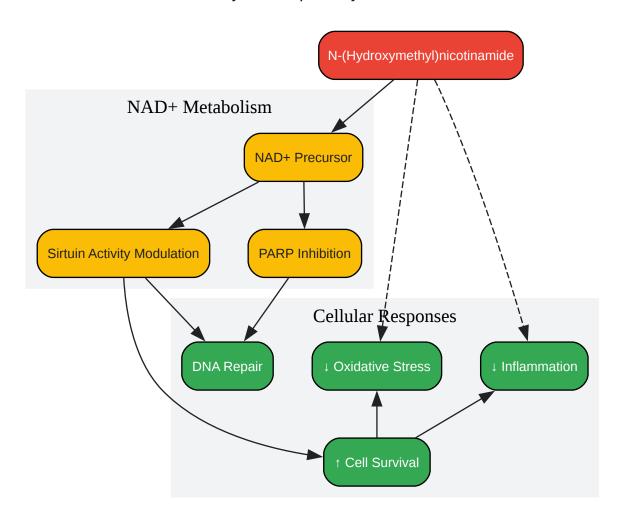
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Caption: Workflow for preparing and using **N-(Hydroxymethyl)nicotinamide** solutions.



Postulated Signaling Pathways Influenced by N-(Hydroxymethyl)nicotinamide

Based on its structural similarity to nicotinamide, **N-(Hydroxymethyl)nicotinamide** is hypothesized to influence several key cellular pathways.



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Methodological & Application





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